

An In-depth Technical Guide to C₆H₄BrNO₃ Isomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromo-4-nitrophenol

Cat. No.: B022720

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known isomers of the molecular formula C₆H₄BrNO₃, with a primary focus on 4-Bromo-3-nitrophenol due to the availability of scientific data. This document summarizes key chemical properties, experimental protocols for synthesis, and discusses the limited available information on the biological activity of these compounds. The guide is intended to serve as a foundational resource for researchers and professionals engaged in chemical synthesis and drug discovery.

Core Isomers and Physicochemical Data

The molecular formula C₆H₄BrNO₃ corresponds to two primary identified isomers. The quantitative data for these compounds are summarized in the table below for ease of comparison.

Property	4-Bromo-3-nitrophenol	(6-Bromo-3-pyridinyl) hydrogen carbonate
Molecular Weight	218.00 g/mol	218.00 g/mol
CAS Number	78137-76-5[1]	Not available
Appearance	Brown to very dark orange/brown solid[2]	Not available
Melting Point	144-145 °C[2]	Not available
Boiling Point	281 °C[2]	Not available
Density	1.881 g/cm ³ [2]	Not available
pKa	7.65 ± 0.10 (Predicted)[2]	Not available
Solubility	Sparingly soluble in water[1]	Not available

Note: There is a significant lack of publicly available experimental data for (6-Bromo-3-pyridinyl) hydrogen carbonate.

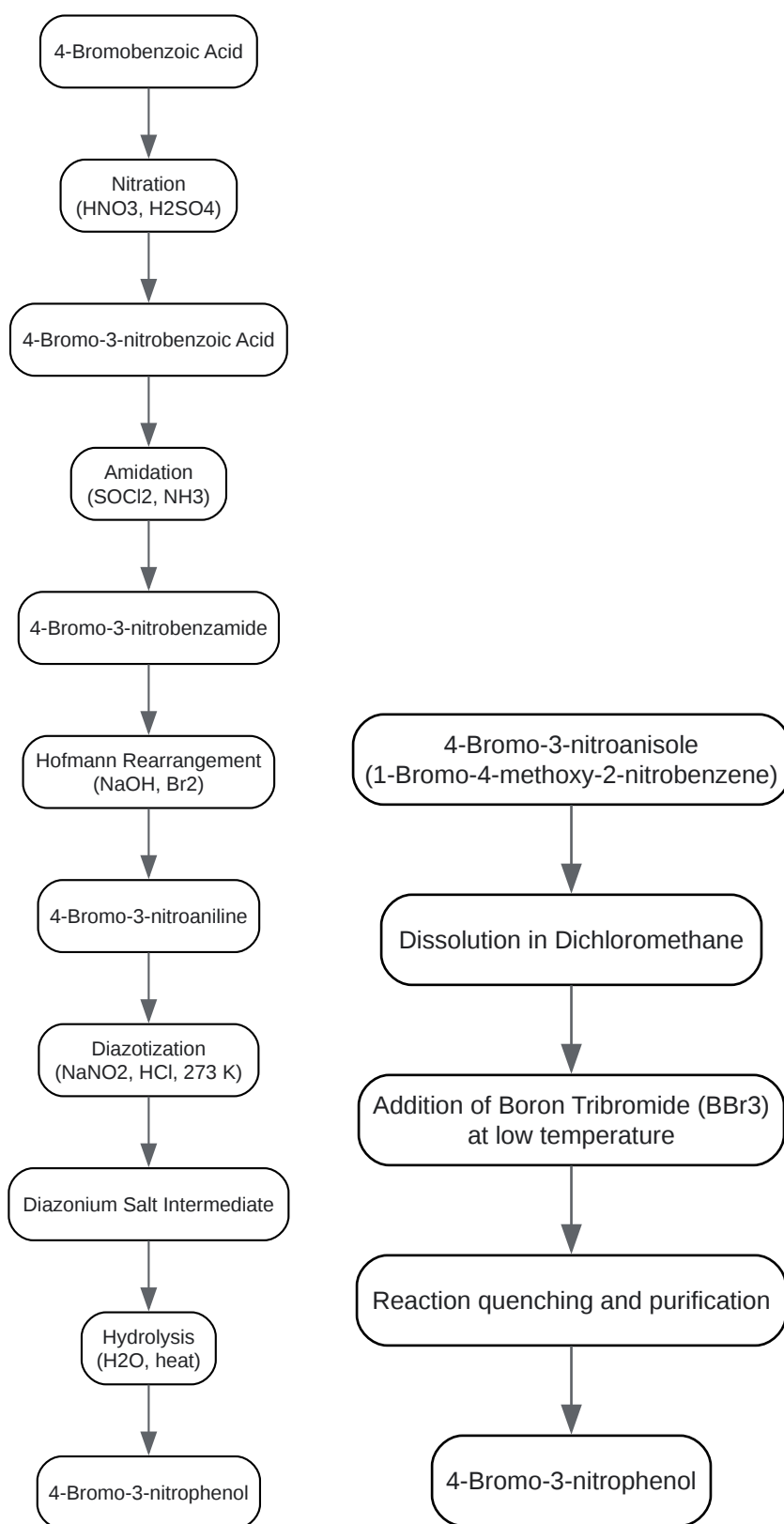
Experimental Protocols: Synthesis of 4-Bromo-3-nitrophenol

Two primary synthetic routes for 4-Bromo-3-nitrophenol have been identified in the literature.

Synthesis from 4-Bromobenzoic Acid

This multi-step synthesis involves the nitration of 4-bromobenzoic acid followed by a series of transformations to yield the final product.[3]

Experimental Workflow Diagram:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. guidechem.com [guidechem.com]
- 2. 4-Bromo-3-nitrophenol CAS#: 78137-76-5 [m.chemicalbook.com]
- 3. homework.study.com [homework.study.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to C₆H₄BrNO₃ Isomers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b022720#molecular-formula-c6h4brno3-and-molecular-weight\]](https://www.benchchem.com/product/b022720#molecular-formula-c6h4brno3-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

